

Personal protective equipment for handling Ici 216140

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Compound of Interest

Compound Name: Ici 216140

Cat. No.: B1674352

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Essential Safety and Handling Guide for Ici 216140

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **Ici 216140**, a potent bombesin/gastrin-releasing peptide (BN/GRP) antagonist analogue. Given the absence of a specific Safety Data Sheet (SDS) for this research compound, this guide is based on best practices for handling potent, biologically active peptides.

Hazard Identification and Personal Protective Equipment (PPE)

As a potent bioactive peptide, **Ici 216140** should be handled with care to avoid accidental exposure. The primary routes of exposure are inhalation, ingestion, and skin/eye contact. The toxicological properties of this specific compound have not been fully investigated. Therefore, a precautionary approach is essential.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Eye Protection	Safety glasses with side shields or goggles	Must meet ANSI Z87.1 standards.
Hand Protection	Disposable nitrile gloves	Inspect before use and change frequently, especially if contaminated.
Body Protection	Laboratory coat	Fully buttoned to protect skin and personal clothing.
Respiratory Protection	Not generally required for small quantities	Use a NIOSH-approved respirator if there is a risk of aerosolization or if handling large quantities.

Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of **Ici 216140** and to ensure the safety of laboratory personnel.

Handling Procedures

- **Weighing:** Allow the container to warm to room temperature in a desiccator before opening to prevent condensation. Weigh the required amount quickly and reseal the container tightly.
- **Reconstitution:** Use sterile, high-purity water or an appropriate buffer. For peptides containing tryptophan, like **Ici 216140**, oxygen-free solvents are recommended to prevent oxidation.^{[1][2]} Sonication may aid in dissolving the peptide.^{[1][2]}
- **General Hygiene:** Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling.

Storage Conditions

Form	Storage Temperature	Duration	Special Considerations
Lyophilized Powder	-20°C or below	Long-term	Store in a cool, dry, and dark place. Peptides are often hygroscopic.
In Solution	-20°C or below	Short-term	Avoid repeated freeze-thaw cycles by aliquoting. Solutions are susceptible to bacterial degradation.

First Aid Measures

In the event of accidental exposure, follow these procedures immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. Seek medical attention if breathing becomes difficult.
Skin Contact	Wash the affected area thoroughly with soap and water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Spill and Disposal Plan

Spill Response

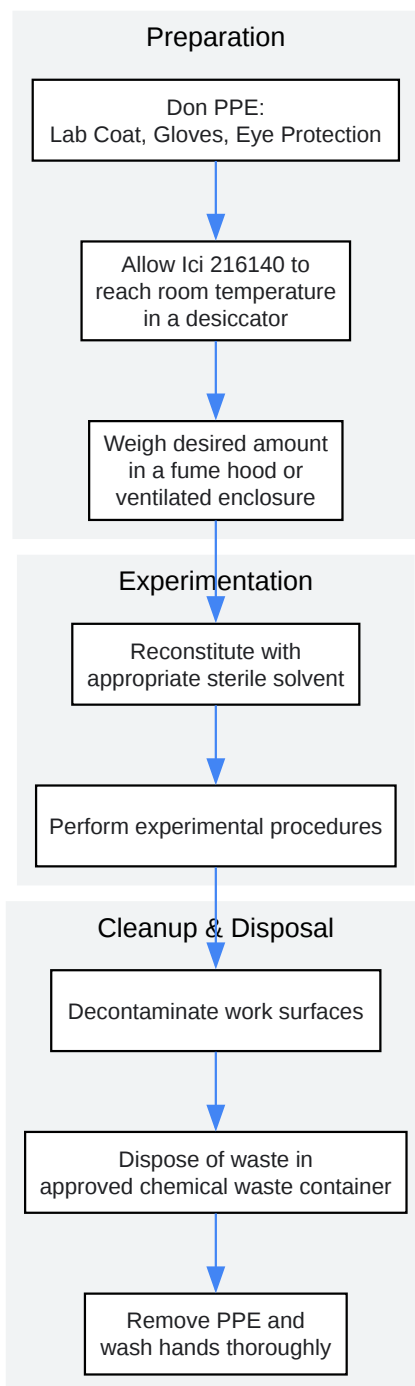
- Evacuate the area and ensure proper ventilation.

- Wear appropriate PPE as outlined in Section 1.
- For small spills of the lyophilized powder, gently sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area with a suitable decontaminating solution.

Disposal Dispose of **Ici 216140** and any contaminated materials in accordance with all applicable federal, state, and local regulations for chemical waste. It is recommended to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[3]

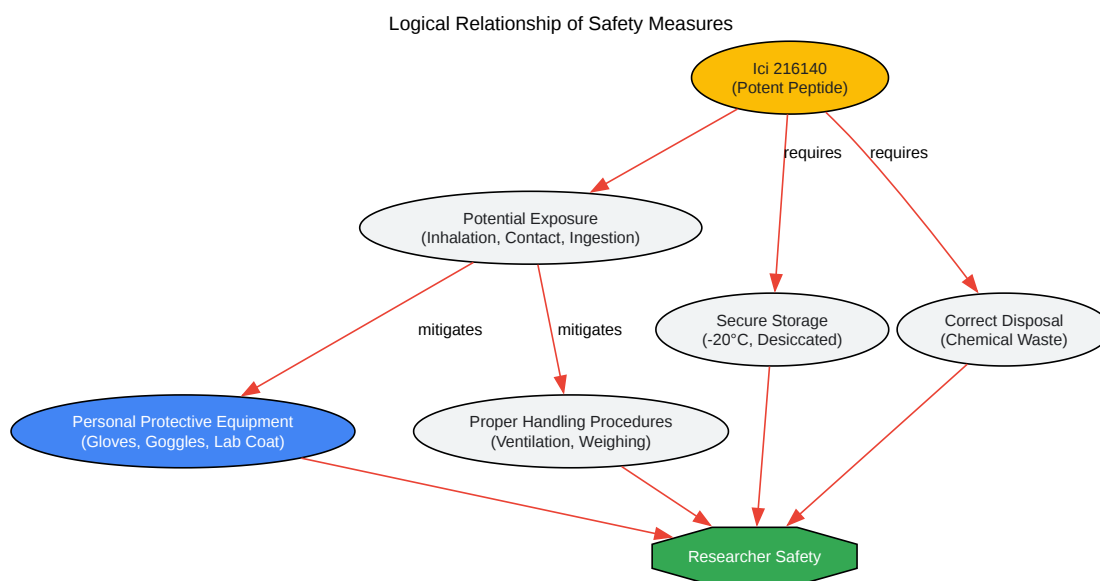
Experimental Workflow for Safe Handling

Experimental Workflow for Handling Ici 216140

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Caption: A step-by-step workflow for the safe handling of **Ici 216140**.

Signaling Pathway Logical Relationship



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Caption: The relationship between the hazards of **ICI 216140** and the safety measures.

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